In vitro assay protocols for testing amino-cyclobutanol activity

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Compound of Interest

Compound Name:	*2-[(2-Chlorophenyl)amino]cyclobutan-1-ol*
CAS No.:	*2140668-88-6*
Cat. No.:	*B2429538*

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Abstract

Amino-cyclobutanols and related aminocyclitols represent a privileged structural class in medicinal chemistry, particularly as transition-state mimetics for glycosidases. Their conformationally restricted ring systems allow for high-affinity binding to lysosomal enzymes, making them prime candidates for Pharmacological Chaperone Therapy (PCT) in Lysosomal Storage Disorders (LSDs) such as Gaucher disease. This guide outlines a validated screening cascade to characterize these compounds, moving from biochemical potency to biophysical target engagement and cellular efficacy.

Introduction & Compound Management

The amino-cyclobutanol motif typically functions by mimicking the oxocarbenium ion transition state of glycoside hydrolysis. However, the rigid lipophilic core that drives affinity also presents solubility challenges.

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Critical Pre-Assay QC: Before biological testing, "false positives" caused by colloidal aggregation must be ruled out.

- Solubility Check: Dissolve compounds to 10 mM in 100% DMSO. If precipitation occurs upon dilution to 100

  M in aqueous buffer, the compound is unsuitable for standard fluorescence assays.

- Detergent Sensitivity: All biochemical buffers below should contain 0.01% Triton X-100 to prevent non-specific enzyme inhibition by compound aggregates.

Biochemical Potency: Fluorogenic Enzymatic Assay

Objective: Determine the

of the amino-cyclobutanol against

-Glucocerebrosidase (GCase). Principle: The assay uses 4-Methylumbelliferyl

-D-glucopyranoside (4-MUG).[1][2][3] GCase hydrolyzes 4-MUG to release the fluorophore 4-Methylumbelliferone (4-MU). Amino-cyclobutanols compete for the active site, reducing fluorescence.

Protocol Workflow

Materials:

- Enzyme: Recombinant human GCase (Imiglucerase or Velaglucerase alfa).
- Substrate: 4-MUG (Sigma/Cayman), stock 10 mM in DMSO.
- Assay Buffer: 50 mM Citrate-Phosphate, pH 5.2, 0.25% Sodium Taurocholate, 0.01% Triton X-100.
- Stop Solution: 0.5 M Glycine-NaOH, pH 10.5 (High pH is required to deprotonate 4-MU for maximal fluorescence).

Step-by-Step Procedure:

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- Preparation: Dilute amino-cyclobutanol compounds in Assay Buffer (10-point dose response, typically 100

  M to 0.5 nM).

- Enzyme Addition: Add 10

  L of GCase (final conc. 2-5 nM) to 10

  L of compound in a black 384-well plate.

- Pre-incubation: Incubate for 15 minutes at room temperature to allow equilibrium binding.

- Reaction Start: Add 20

  L of 4-MUG substrate (final conc. usually equal to

  , ~2-3 mM).

- Kinetics: Incubate at 37°C for 30 minutes.

- Termination: Add 40

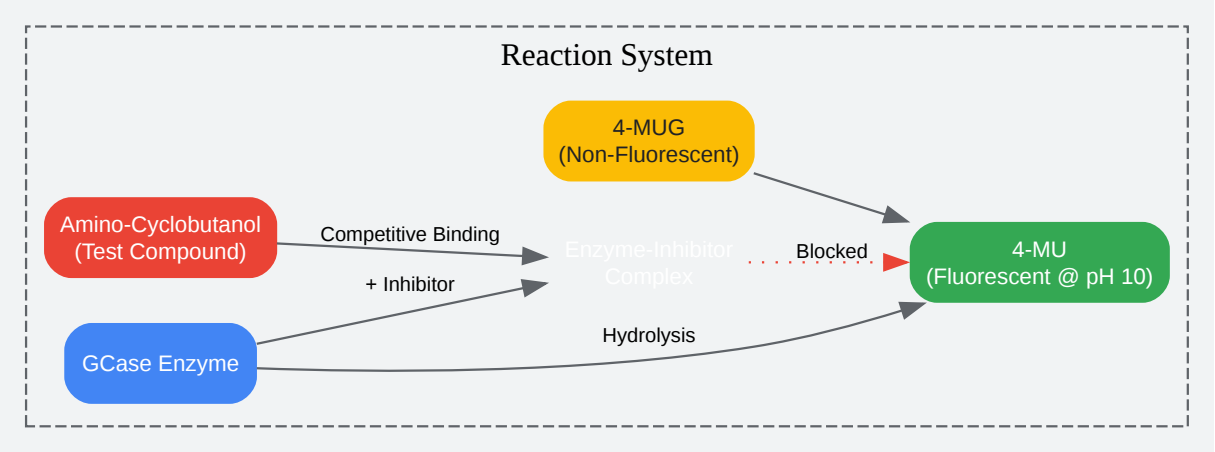
  L of Stop Solution.

- Read: Measure Fluorescence (Ex: 365 nm / Em: 445 nm).

Data Analysis: Fit data to the variable slope Hill equation:

Visualizing the Mechanism

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Figure 1: Mechanism of the competitive fluorogenic assay. The amino-cyclobutanol prevents hydrolysis of 4-MUG.

Target Engagement: Differential Scanning Fluorimetry (DSF)

Objective: Confirm the compound binds the protein physically, not just interfering with the catalytic turnover. Rationale: Specific ligands stabilize proteins, shifting their melting temperature (

) to higher values.[4]

Protocol:

- Mix: In a qPCR plate, combine GCase (2

  M), SYPRO Orange (5x final), and Compound (20

  M).
- Ramp: Heat from 25°C to 95°C at 1°C/min using a Real-Time PCR machine.
- Detect: Monitor fluorescence in the FRET/ROX channel.

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- Result: A

  C indicates significant binding.

Interpretation Table:

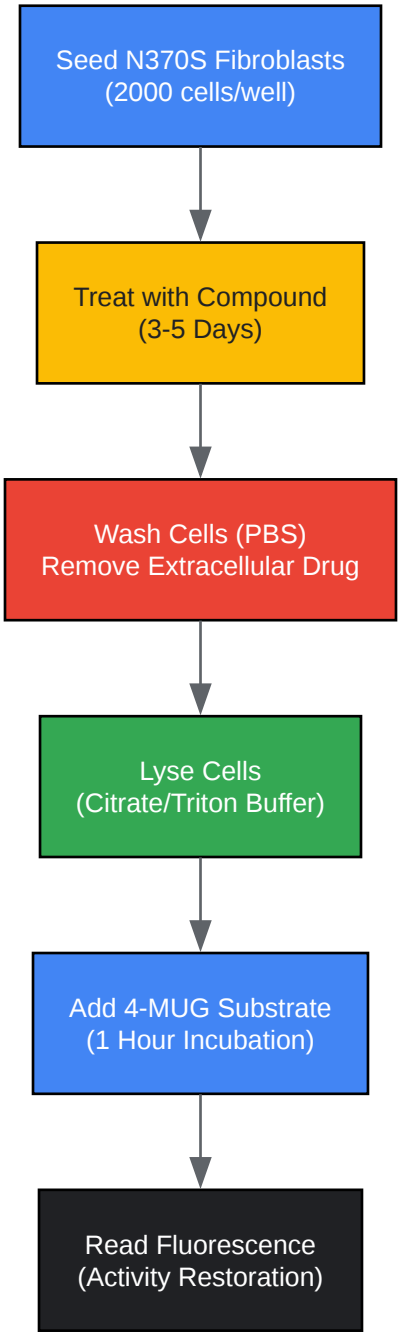
Outcome	Shift	Interpretation
Strong Binder	C	High affinity; likely structural chaperone.
Weak Binder	C	Low affinity or non-specific interaction.
Destabilizer	C	Compound unfolds protein (toxic).
No Effect	C	No binding or compound aggregation.

Cellular Efficacy: Lysosomal Chaperone Assay

Objective: Determine if the amino-cyclobutanol can rescue mutant enzyme activity in live cells (e.g., N370S Gaucher fibroblasts). Mechanism: At neutral pH (ER/Cytosol), the compound binds and stabilizes the mutant enzyme, allowing it to fold and traffic to the lysosome. Once in the acidic lysosome (pH 5.2), the high substrate concentration displaces the inhibitor, restoring activity.

Workflow Diagram

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Figure 2: Cellular chaperone assay workflow. Critical wash steps remove the inhibitor before activity testing.

Protocol Notes:

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- Dosing: Treat cells for 3-5 days. Chaperoning is a slow process involving protein synthesis and trafficking.
- Wash: You must wash cells 3x with PBS before lysis. If you leave the compound in the media during lysis, it will inhibit the enzyme during the readout, masking the chaperone effect.

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